

Exploratory studies on the toxicity spectrum of Spirodiclofen

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Compound of Interest

Compound Name: Spirodiclofen

Cat. No.: B1663620

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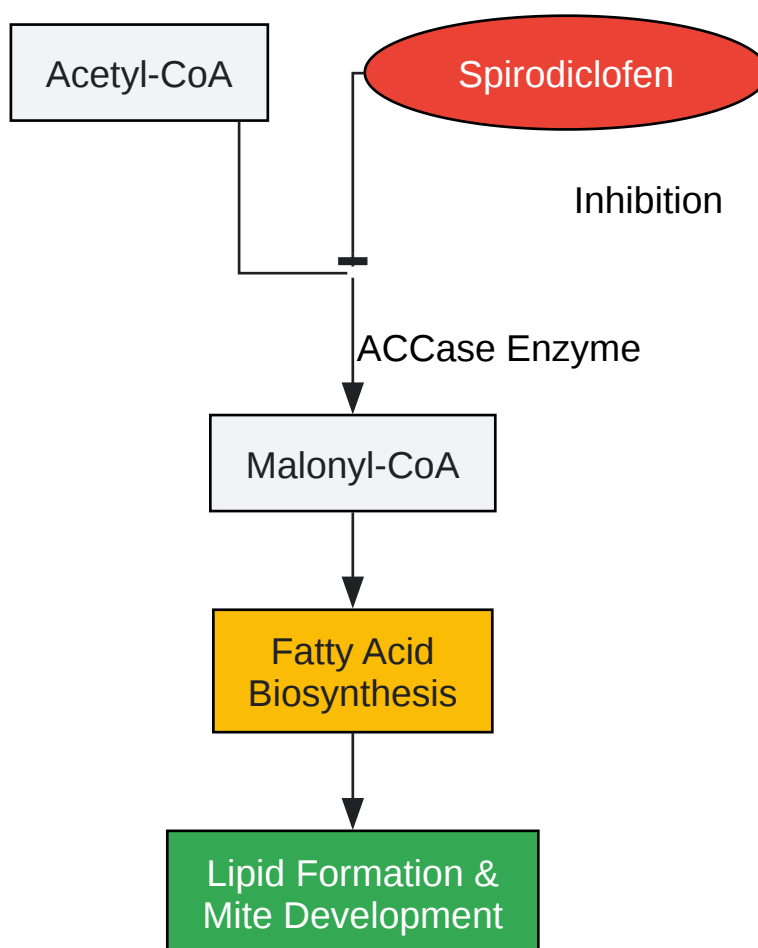
An In-depth Technical Guide on the Toxicity Spectrum of **Spirodiclofen**

Abstract

Spirodiclofen is a non-systemic acaricide and insecticide belonging to the chemical class of tetronic acids.[1] Its primary mode of action is the inhibition of lipid biosynthesis.[1][2] This technical guide provides a comprehensive overview of the toxicological profile of **Spirodiclofen**, synthesizing data from a range of non-clinical studies. The document covers its mechanism of action, toxicokinetics, and spectrum of toxicity, including acute, chronic, reproductive, developmental, and environmental effects. Key quantitative data are presented in tabular format for clarity, and detailed experimental protocols for pivotal studies are described. Furthermore, signaling pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of its toxicological properties for researchers, scientists, and drug development professionals.

Mechanism of Action

Spirodiclofen's pesticidal activity stems from its role as an inhibitor of Acetyl-CoA Carboxylase (ACCase).[2][3] ACCase is a critical enzyme that catalyzes the first committed step in the biosynthesis of fatty acids, converting acetyl-CoA to malonyl-CoA.[3][4] By inhibiting this enzyme, **Spirodiclofen** disrupts lipid biosynthesis, which is essential for various developmental processes in target organisms, particularly mites.[3][5] This disruption affects all developmental stages, including eggs, and significantly impairs female fertility and fecundity.[5][6][7]



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Caption: **Spirodiclofen**'s primary mechanism of action: inhibition of ACCase.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

Studies in rats using orally administered radiolabelled **Spirodiclofen** show it is rapidly absorbed and eliminated.^{[1][8]}

- Absorption: Peak blood concentrations are observed 3-4 hours after low doses (1–2 mg/kg bw) and at 8 hours or more after higher doses (100 mg/kg bw), suggesting that absorption may be saturated at higher concentrations.^{[1][9]} Absorption is extensive, with females absorbing a greater fraction (approx. 74%) than males (57-62%).^[10]

- **Distribution:** The compound is widely distributed, with the highest concentrations found in the liver and kidneys.[\[11\]](#) There is no evidence of bioaccumulation, and the total body burden is less than 1% of the administered dose within 48 hours.[\[1\]](#)
- **Metabolism:** **Spirodiclofen** undergoes extensive metabolism. The initial degradation step is the cleavage of the ester bond, which forms the **spirodiclofen**-enol metabolite (BAJ 2510). [\[1\]](#) This is followed by hydroxylation.[\[1\]](#) The enol metabolite may contribute significantly to the observed toxic effects by disrupting cholesterol metabolism.[\[1\]](#)
- **Excretion:** Urine and feces are the primary routes of excretion.[\[1\]](#) Within 48 hours, approximately 99% of the administered dose is excreted.[\[12\]](#) There are sex-related differences, with females showing greater urinary excretion and males excreting more via feces.[\[8\]](#)

Acute Toxicity

Spirodiclofen exhibits low acute toxicity via oral, dermal, and inhalation routes.[\[1\]\[11\]](#) It is not considered a skin or eye irritant but has been identified as a skin sensitizer.[\[1\]\[11\]\[13\]](#)

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	> 2500 mg/kg bw	[1]
LD50	Rat	Dermal	> 2000 mg/kg bw	[1]
LC50	Rat	Inhalation	> 5.03 mg/L air	[1]

Chronic Toxicity and Carcinogenicity

Long-term exposure studies in mice, rats, and dogs have identified the adrenal glands and testes as the primary target organs for **Spirodiclofen** toxicity.[\[1\]\[13\]\[14\]](#)

- **Key Findings:**
 - **Adrenal Glands:** Increased cytoplasmic vacuolation in the adrenal cortex was a consistent finding across species.[\[13\]\[14\]](#) Dogs were the most sensitive species to these effects.[\[11\]](#)

- Testes: Effects in males included Leydig cell vacuolation, hypertrophy, tubular degeneration, and reduced sperm counts.[10][13]
- Other Effects: Decreased cholesterol and triglycerides, and vacuolation of the jejunum were observed in rats.[12][14]
- Carcinogenicity: **Spirodiclofen** is classified as "likely to be carcinogenic to humans".[10][13] This classification is based on findings of:
 - Hepatocellular adenomas and carcinomas in mice.[1]
 - Testicular Leydig cell adenomas in male rats.[13]
 - Uterine adenomas and adenocarcinomas in female rats.[10][13] **Spirodiclofen** is not considered to be genotoxic.[10][12]

Study	Species	NOAEL	Key Effects Observed at LOAEL	Reference
1-Year Study	Dog	1.4 mg/kg bw/day	Adrenal effects, increased relative testes weights.	[1]
18-Month Carcinogenicity	Mouse	1.4 mg/kg bw/day (systemic)	Liver, adrenal, and testes histopathology.	[1]
2-Year Chronic/Carcinogenicity	Rat	4.1 mg/kg bw/day (systemic)	Increased incidence of Leydig-cell hyperplasia in males.	[1]

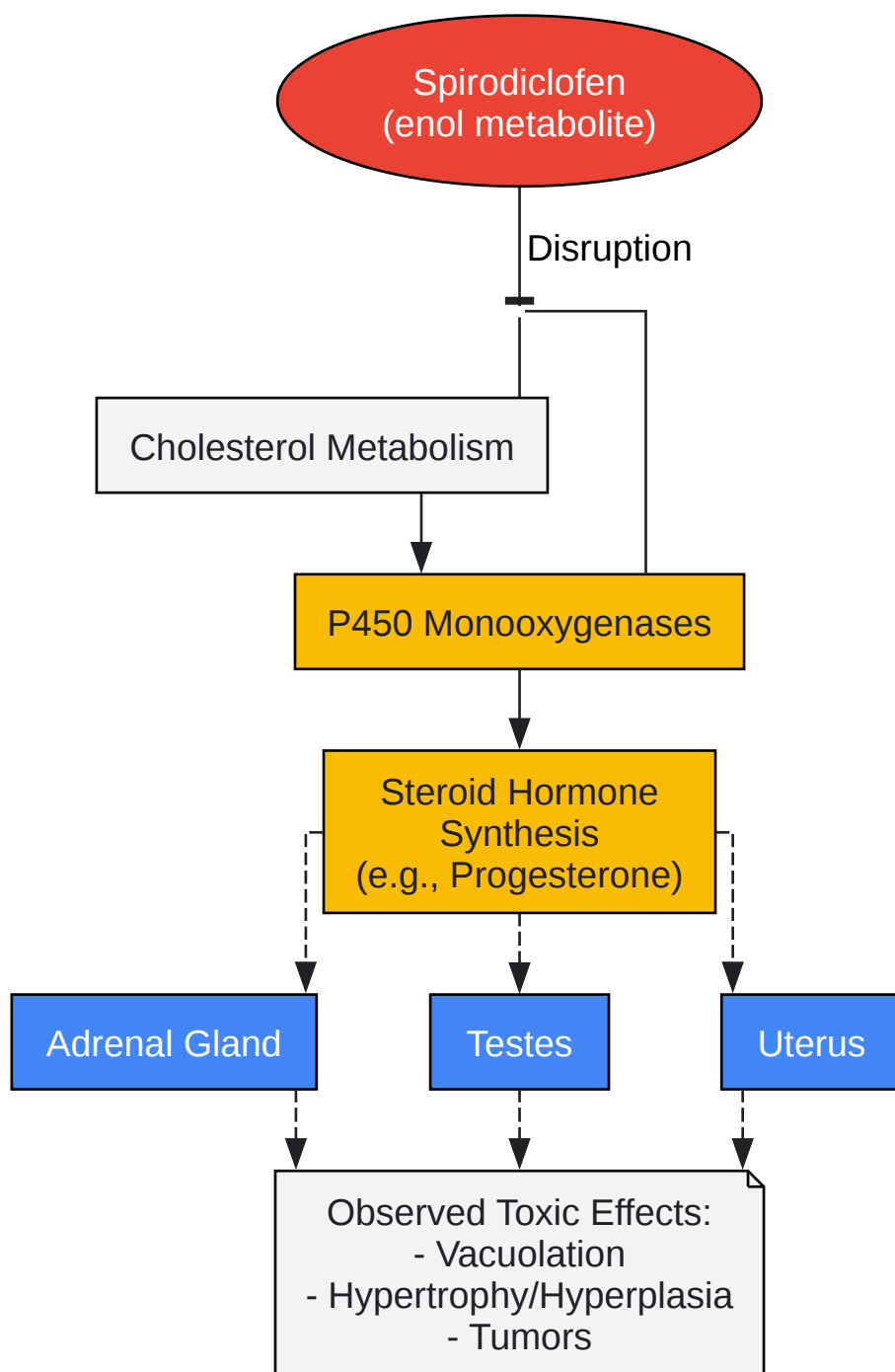
Reproductive and Developmental Toxicity

Spirodiclofen has been shown to be toxic to reproduction in laboratory animals, with males appearing more sensitive.[\[12\]](#)

- **Reproductive Toxicity:** In a two-generation study in rats, effects at the highest dose included delayed sexual maturation in males, decreased testes and epididymis size, testicular atrophy, and reduced sperm counts in the F1 generation.[\[1\]](#)[\[10\]](#)[\[12\]](#) These effects on fertility led to its classification as a substance that may impair fertility.[\[12\]](#)
- **Developmental Toxicity:** **Spirodiclofen** is not considered teratogenic.[\[1\]](#)[\[12\]](#) In a developmental study in rats, a slight increase in renal pelvis dilatation was seen in fetuses at a very high dose (1000 mg/kg/day) in the absence of maternal toxicity.[\[10\]](#)[\[13\]](#) No developmental toxicity was observed in rabbits.[\[1\]](#)[\[13\]](#)

Endocrine Disruption Potential

There is evidence to suggest that **Spirodiclofen** may have endocrine-disrupting properties.[\[2\]](#)[\[12\]](#) The effects on reproductive organs (testes, uterus) and adrenal glands are consistent with an interference with steroid hormone synthesis.[\[1\]](#)[\[12\]](#) Special studies provided evidence that the enol metabolite (BAJ 2510) can disrupt cholesterol metabolism, a precursor to steroid hormones, and inhibit P450 monooxygenases involved in steroidogenesis.[\[1\]](#) The development of Leydig cell and uterine tumors in rats is thought to be potentially linked to sustained alterations in steroidogenesis.[\[1\]](#)



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Caption: Postulated pathway for **Spirodiclofen**-induced endocrine disruption.

Ecotoxicology

Spirodiclofen poses a risk to certain non-target organisms.

- **Aquatic Organisms:** The pesticide is considered toxic to fish and aquatic invertebrates.[15] While acute toxicity was not observed at its limit of water solubility in some studies, chronic exposure to daphnia showed significant decreases in growth and reproduction.[15]
- **Terrestrial Organisms:** There is a very high risk for adverse effects on bees and other non-target arthropods.[12]
- **Environmental Fate:** **Spirodiclofen** degrades at a moderate to high rate in soil (DT50: 1-13 days).[12] While the parent compound has low mobility due to high soil sorption, its metabolites are highly mobile.[12] In aquatic environments, it dissipates rapidly with a half-life of 1-7 days.[14]

Parameter	Species	Exposure	Value	Reference
LC50	Oncorhynchus mykiss (Rainbow Trout)	96 h	> 0.035 mg/L	[15]
NOEC	Oncorhynchus mykiss (Rainbow Trout)	97 d (Early-life Stage)	0.00195 mg/L	[15]
EC50	Daphnia magna (Water Flea)	48 h	> 0.045 mg/L	[15]
NOEC	Daphnia magna (Water Flea)	21 d (Chronic)	< 20.2 µg/L	
IC50	Raphidocelis subcapitata (Green Alga)	72 h	> 0.06 mg/L	[15]

Experimental Protocols

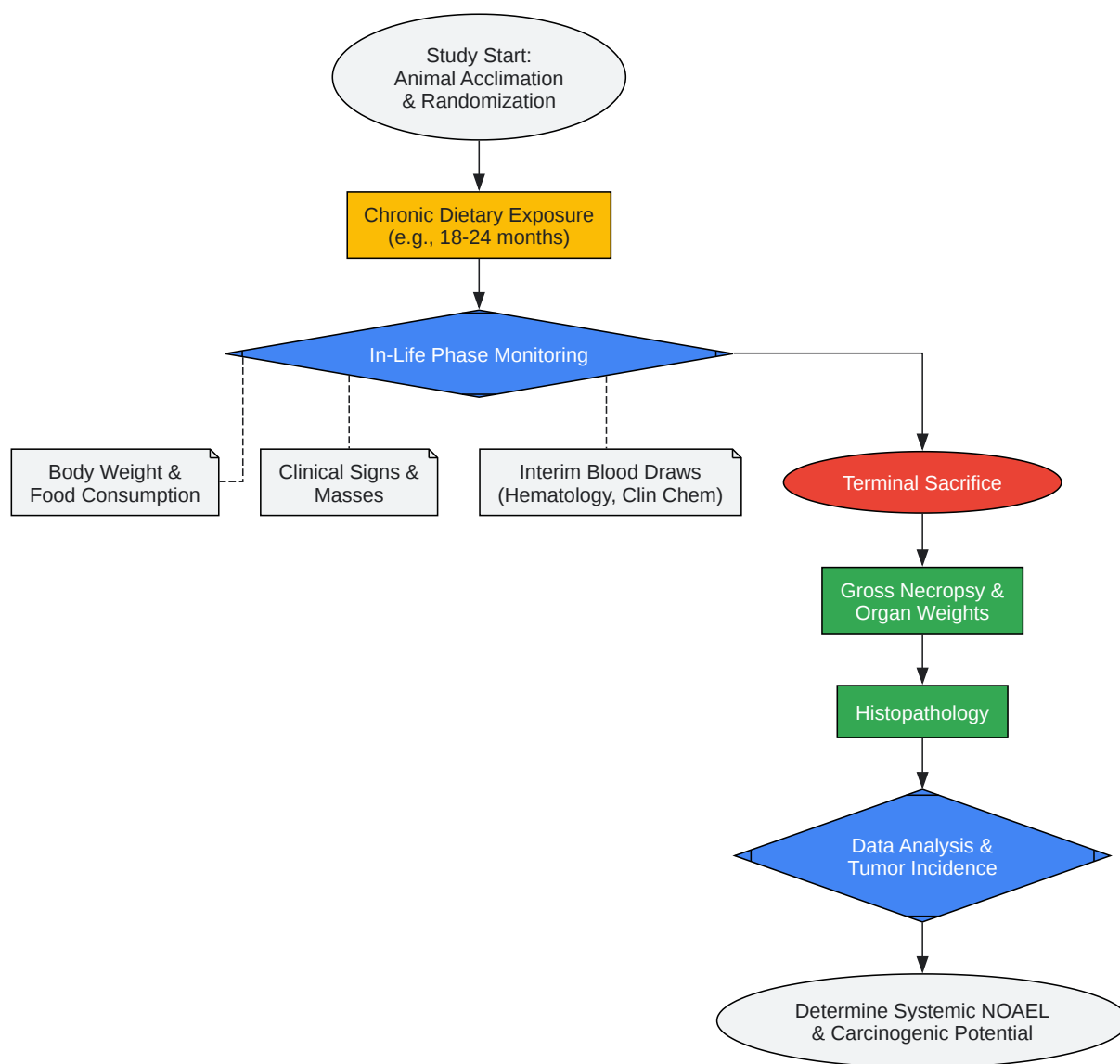
The toxicological evaluation of **Spirodiclofen** relies on standardized studies, often following OECD (Organisation for Economic Co-operation and Development) guidelines. Below are generalized methodologies for key cited experiments.

Two-Generation Reproductive Toxicity Study (Ref: OECD TG 416)

- Objective: To assess effects on male and female reproductive performance and on the growth and development of offspring.
- Test System: Wistar rats (approx. 25 males and 25 females per dose group).
- Administration: **Spirodiclofen** is administered continuously in the diet through two generations (F0 and F1).
- Dosage: A control group and at least three dose levels are used. Doses are selected based on sub-chronic toxicity data to establish a high dose that induces some parental toxicity but not mortality, and lower doses to establish a No-Observed-Adverse-Effect-Level (NOAEL).
- Procedure:
 - F0 Generation: Young adult rats are dosed for a pre-mating period (approx. 10 weeks). They are then mated to produce the F1 generation. Dosing continues through mating, gestation, and lactation.
 - F1 Generation: Offspring are selected from the F0 litters to become the parents of the F2 generation. They are exposed to the test diet from weaning through maturity, mating, and production of the F2 litters.
- Endpoints Evaluated:
 - Parental (F0, F1): Clinical observations, body weight, food consumption, mating and fertility indices, gestation length, organ weights (especially reproductive organs), and histopathology.
 - Offspring (F1, F2): Viability, litter size, sex ratio, pup body weights, physical and functional development (e.g., sexual maturation), and gross necropsy.

Chronic Toxicity / Carcinogenicity Study (Ref: OECD TG 452/451)

- Objective: To determine long-term toxic effects and carcinogenic potential from repeated dietary exposure.
- Test System: Mice or rats (e.g., 50 animals of each sex per dose group).
- Administration: **Spirodiclofen** is administered in the diet for a major portion of the animal's lifespan (e.g., 18 months for mice, 24 months for rats).
- Procedure:
 - Animals are randomized into a control group and at least three dose groups.
 - Throughout the study, animals are observed for clinical signs of toxicity, palpable masses, and mortality.
 - Body weight and food consumption are recorded weekly for the first 13 weeks and monthly thereafter.
 - Hematology and clinical chemistry parameters are assessed at multiple intervals.
 - At termination, all animals undergo a full necropsy. Organs are weighed, and a comprehensive set of tissues from all animals is collected for histopathological examination.
- Endpoints Evaluated: Survival, clinical signs, body weight changes, hematology, clinical biochemistry, organ weights, macroscopic and microscopic pathology, and tumor incidence.



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Caption: General experimental workflow for a chronic toxicity/carcinogenicity study.

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References

- 1. fao.org [fao.org]
- 2. Spirodiclofen (Ref: BAJ 2740) [sitem.herts.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. Acetyl-CoA Carboxylase Inhibition Reverses NAFLD and Hepatic Insulin Resistance but Promotes Hypertriglyceridemia in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. apps.who.int [apps.who.int]
- 9. Spirodiclofen | C₂₁H₂₄Cl₂O₄ | CID 177863 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. icaonline.co.za [icaonline.co.za]
- 12. vkm.no [vkm.no]
- 13. Federal Register :: Spirodiclofen; Pesticide Tolerances [federalregister.gov]
- 14. downloads.regulations.gov [downloads.regulations.gov]
- 15. gowanco.com [gowanco.com]
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